

# Unraveling the Chemical Identity of Fmoc-Amino-Benzoic Acid Derivatives

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## Compound of Interest

**Compound Name:** *Fmoc-3-amino-4-methylbenzoic acid*

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This technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development focused on the chemical properties of Fmoc-protected amino-methylbenzoic acid derivatives. A critical ambiguity exists in the nomenclature of commercially available compounds, leading to potential confusion between "**Fmoc-3-amino-4-methylbenzoic acid**" and "Fmoc-3-amino-4-(methylamino)benzoic acid." This document elucidates the distinct properties of each compound, providing clear, tabulated data for easy reference.

## Fmoc-3-amino-4-methylbenzoic acid

This compound is a derivative of 3-amino-4-methylbenzoic acid, where the amino group at the 3-position is protected by a fluorenylmethyloxycarbonyl (Fmoc) group.

**Chemical Data Summary:**

Property	Value	Source
CAS Number	1072901-59-7	<a href="#">[1]</a>
Molecular Weight	373.40 g/mol	<a href="#">[2]</a>
Molecular Formula	C <sub>23</sub> H <sub>19</sub> NO <sub>4</sub>	<a href="#">[2]</a>
Synonyms	N/A	
Form	Solid	<a href="#">[2]</a>

## Fmoc-3-amino-4-(methylamino)benzoic acid

This derivative is distinguished by the presence of a methylamino group at the 4-position of the benzoic acid ring. The amino group at the 3-position is protected by an Fmoc group. This compound is also referred to by the synonym Fmoc-MeDbz-OH or as a Dawson Linker.[\[3\]](#)

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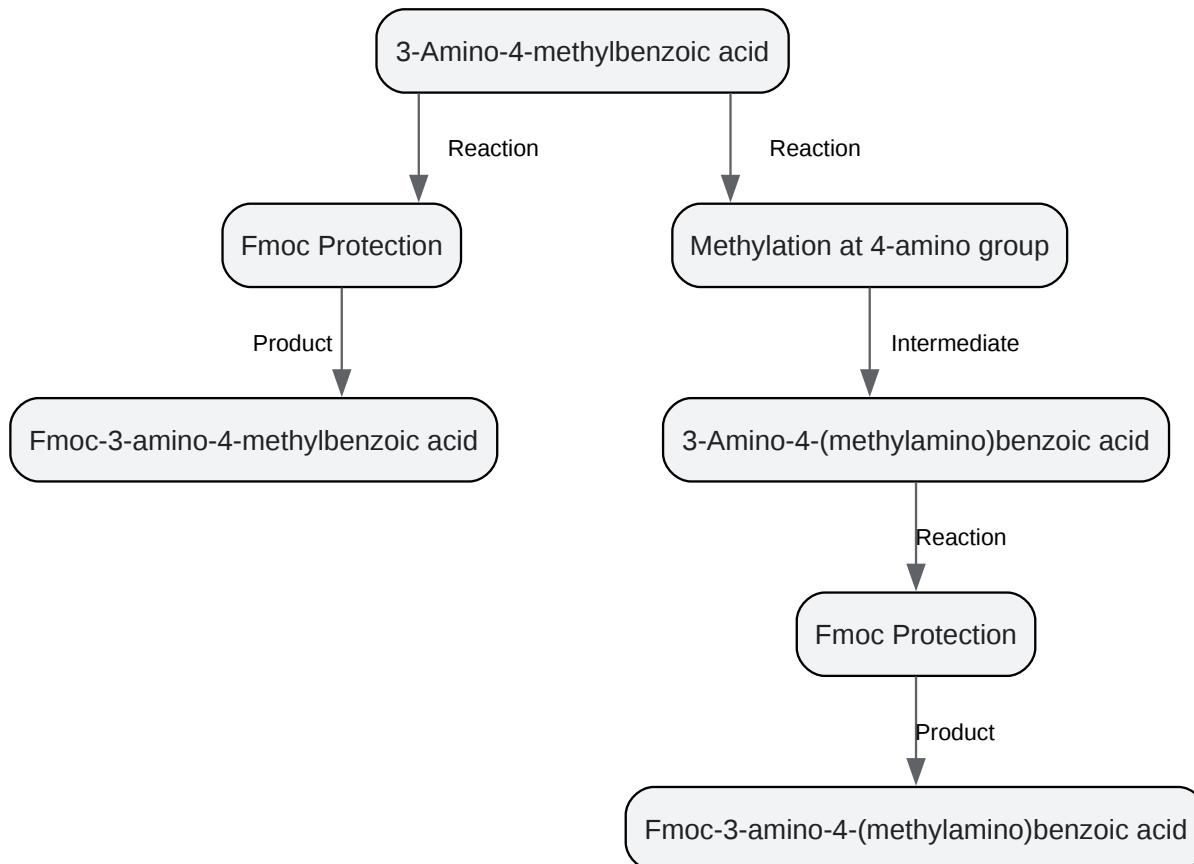
Property	Value	Source
CAS Number	1788861-35-7	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	388.4 g/mol	<a href="#">[3]</a>
Molecular Formula	C <sub>23</sub> H <sub>20</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	Fmoc-MeDbz-OH, Dawson Linker	<a href="#">[3]</a>
Appearance	Off-white crystalline powder	<a href="#">[3]</a>
Purity	≥ 97% (HPLC)	<a href="#">[3]</a>

## Experimental Protocols and Signaling Pathways

Further in-depth literature review is required to provide detailed experimental protocols and to delineate any associated signaling pathways for these specific compounds. Such information is critical for their application in peptide synthesis and drug discovery and will be the subject of a forthcoming, expanded whitepaper.

# Logical Relationship of Compound Derivatives

The following diagram illustrates the structural relationship between the parent compound and its Fmoc-protected derivatives.



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Caption: Synthetic relationship of Fmoc-protected amino-methylbenzoic acids.

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